

The Chemical Properties and Structure of Diquat: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diquat*

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Introduction

Diquat (IUPAC name: 6,7-dihydrodipyrido[1,2-a:2',1'-c]pyrazine-5,8-diium) is a non-selective contact herbicide and desiccant.[1][2][3] It belongs to the bipyridyl chemical class and is most commonly available as its dibromide or dichloride salt.[1][4] This technical guide provides a comprehensive overview of the chemical properties, structure, and mechanism of action of **diquat**, with a focus on data relevant to researchers and professionals in the chemical and life sciences.

Chemical Structure and Identification

Diquat is an organic dication formed by an ethylene bridge connecting the nitrogen atoms of 2,2'-bipyridine.[5][6] The cationic nature of the molecule is a key feature influencing its solubility and biological activity.

Caption: Chemical structure of the **diquat** dication.

Identifier	Value
IUPAC Name	6,7-dihydrodipyrido[1,2-a:2',1'-c]pyrazine-5,8-diium[1][4]
CAS Number	2764-72-9 (dication)[6][7], 85-00-7 (dibromide) [1][8], 4032-26-2 (dichloride)[1][4]
Molecular Formula	C ₁₂ H ₁₂ N ₂ ²⁺ (dication)[6][7][9], C ₁₂ H ₁₂ Br ₂ N ₂ (dibromide)[1][10]
Canonical SMILES	C1C[N+]2=CC=CC=C2C3=CC=CC=[N+]31[2]
InChI (dication)	InChI=1S/C12H12N2/c1-3-7-13-9-10-14-8-4-2-6-12(14)11(13)5-1/h1-8H,9-10H2/q+2[5][7]
InChIKey (dication)	SYJFEGQWDCRVNX-UHFFFAOYSA-N[5][7]

Physicochemical Properties

Diquat is typically supplied as a yellow crystalline solid, often as the dibromide salt.[1][5] It is highly soluble in water but has limited solubility in nonpolar organic solvents.[11][12] The compound decomposes at high temperatures rather than exhibiting a distinct melting or boiling point.[1][5][8]

Property	Value
Molar Mass	184.24 g/mol (dication)[5][7], 344.05 g/mol (dibromide)[1], 362.06 g/mol (dibromide monohydrate)[13]
Appearance	Yellow crystalline solid[1][5]
Melting Point	Decomposes above 300 °C[1][11][12]
Boiling Point	Decomposes[5][8]
Density	1.22 - 1.27 g/cm ³ at 20 °C[5]
Water Solubility	700,000 mg/L at 20 °C (70%)[8][11][12]
Vapor Pressure	< 0.00001 mmHg at 20 °C[5][8]
log P (Octanol-Water Partition Coefficient)	-4.60[10][12]
Redox Potential	-349 mV (for single-electron reduction)[11]

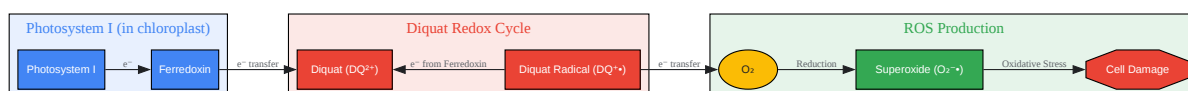
Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **diquat**. Mass spectrometry, in particular, is a widely used technique.

Spectroscopic Data	Value
UV-Vis Absorption (unreduced)	310 nm[11]
UV-Vis Absorption (reduced radical)	379 nm[11]
Mass Spectrometry (m/z)	183.1 (singly charged cation [M-H] ⁺)[14], 184 (singly charged radical ion [M] ^{+•})[15], 92 (doubly charged ion M ²⁺)[15]
Infrared Identification Peaks (cm ⁻¹)	441, 733, 1194, 1238, 1288, 1323, 1385, 1529, 1582[3]

Mechanism of Action as an Herbicide

Diquat's herbicidal activity stems from its ability to interfere with photosynthesis.[1][16] In the presence of light, it accepts an electron from Photosystem I (PSI), specifically from ferredoxin, to form a radical cation.[1] This radical cation then rapidly reacts with molecular oxygen to produce reactive oxygen species (ROS), such as superoxide anions and hydrogen peroxide.[1] The regeneration of the **diquat** dication allows for a continuous cycle of ROS production, leading to lipid peroxidation, cell membrane damage, and ultimately, rapid cell death and desiccation of plant tissues.[16][17][18]



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Caption: **Diquat**'s mechanism of action via redox cycling.

Experimental Protocols

Synthesis of Diquat Dibromide

A common method for the synthesis of **diquat** involves a two-step process:

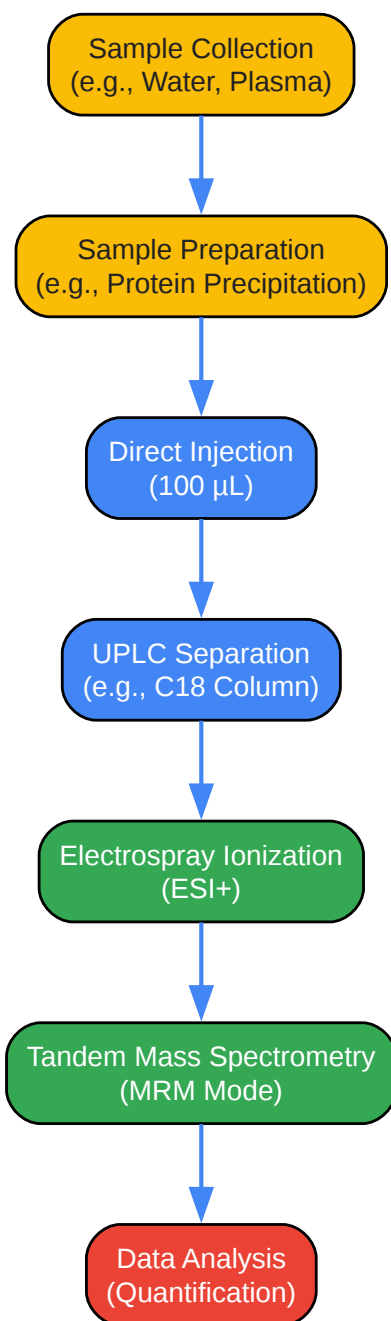
- **Oxidative Coupling of Pyridine:** Two molecules of pyridine are oxidatively coupled over a heated Raney nickel catalyst to form 2,2'-bipyridine.[1][9]
- **Quaternization:** The resulting 2,2'-bipyridine is then reacted with 1,2-dibromoethane in a polar solvent, such as water or acetonitrile.[9][19] This reaction forms the cyclic ethylene-bridged **diquat** dication, which is then isolated as the dibromide salt.[19]

Analytical Method: UPLC-MS/MS for Diquat Quantification

Ultra-performance liquid chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) is a highly sensitive and selective method for the quantification of **diquat** in various matrices, such as plasma and water.[14][20]

Methodology Outline:

- **Sample Preparation:** For plasma samples, a protein precipitation step is typically employed. [14] For water samples, direct injection may be possible, sometimes with the addition of an ion-pairing reagent to the mobile phase. [20][21]
- **Chromatographic Separation:** Separation is achieved on a suitable column, such as a C18 or a specialized column designed for polar compounds. [15][22] A mobile phase gradient is used, often consisting of an aqueous solution with a volatile ion-pairing reagent (e.g., trifluoroacetic acid) and an organic solvent like methanol or acetonitrile. [22]
- **Mass Spectrometric Detection:** Detection is performed using a mass spectrometer operating in positive electrospray ionization (ESI+) mode. [15][21] Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for **diquat** and its internal standard. [14][15] Common transitions for **diquat** include m/z 183.1 $\rightarrow$ 156.6 and 183.1 $\rightarrow$ 129.5. [14]



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- To cite this document: BenchChem. [The Chemical Properties and Structure of Diquat: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7796111#the-chemical-properties-and-structure-of-diquat]

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